

Application Notes and Protocols: Compatibility of Azoxystrobin with Agricultural Adjuvants

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Compound of Interest

Compound Name: *Fungicide4*

Cat. No.: *B12415399*

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Introduction

Azoxystrobin, a broad-spectrum fungicide from the strobilurin class, is a cornerstone of many disease management programs in modern agriculture. Its efficacy is intrinsically linked to its delivery and interaction with the plant surface, processes that can be significantly enhanced through the use of agricultural adjuvants. These additives can improve the physical and chemical properties of the spray solution, leading to better coverage, uptake, and ultimately, superior disease control.

These application notes provide a comprehensive overview of the compatibility of Azoxystrobin with a range of common agricultural adjuvants. The document outlines detailed protocols for assessing physical compatibility, evaluating performance enhancement, and gauging phytotoxicity. The data presented herein is intended to guide researchers and agricultural scientists in the formulation of effective and crop-safe tank mixtures.

I. Physical Compatibility of Azoxystrobin with Agricultural Adjuvants

The physical compatibility of a tank mixture is paramount to ensure a homogeneous application and prevent equipment blockages. The following tables summarize the physical compatibility of

Azoxystrobin with various classes of agricultural adjuvants, as determined by the jar test protocol detailed in Section III.

Table 1: Physical Compatibility of Azoxystrobin with Non-Ionic Surfactants (NIS)

Adjuvant (Active Ingredient)	Concentration (% v/v)	Observation (30 mins)	Compatibility Rating
Alkylphenol Ethoxylate	0.25	Homogeneous solution	Compatible
Alcohol Ethoxylate	0.25	Homogeneous solution	Compatible
Tall Oil Fatty Acids	0.25	Homogeneous solution	Compatible
Alkyl Aryl Alkoxylate	0.25	Homogeneous solution	Compatible

Table 2: Physical Compatibility of Azoxystrobin with Oil-Based Adjuvants

Adjuvant Type	Concentration (% v/v)	Observation (30 mins)	Compatibility Rating
Crop Oil Concentrate (COC)	1.0	Formation of a separate oily layer	Incompatible
Methylated Seed Oil (MSO)	1.0	Formation of a separate oily layer	Incompatible
High Surfactant Oil Concentrate (HSOC)	0.5	Emulsion formed, slight separation	Use with caution

Table 3: Physical Compatibility of Azoxystrobin with Other Adjuvant Types

Adjuvant Type	Concentration (% v/v)	Observation (30 mins)	Compatibility Rating
Organosilicone Surfactant	0.1	Homogeneous solution	Compatible
Propionic Acid + Soy Lecithin	0.5	Homogeneous solution	Compatible
Orange Essential Oil	0.5	Homogeneous solution	Compatible

II. Physicochemical Properties of Azoxystrobin Spray Solutions with Adjuvants

The addition of adjuvants can alter the physicochemical properties of the spray solution, which in turn affects droplet formation, deposition, and uptake. The following table presents data on the impact of selected adjuvants on a spray solution containing Azoxystrobin.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 4: Physicochemical Properties of Azoxystrobin Spray Solutions

Adjuvant	pH	Electrical Conductivity (μS/cm)	Viscosity (mPa.s)	Surface Tension (mN/m)
Water Only	10.65	256	1.02	72.5
Azoxystrobin Only	9.85	1172	1.05	45.3
+ Silicone Adjuvant	5.22	1150	1.03	28.0
+ Propionic Acid + Soy Lecithin	5.80	1098	1.06	32.1
+ Sodium Lauryl Ether Sulfate	8.17	1125	1.04	30.5
+ Orange Essential Oil	7.50	980	1.05	28.5

III. Experimental Protocols

A. Protocol for Physical Compatibility Jar Test[4][5][6][7][8]

This protocol provides a standardized method for determining the physical compatibility of Azoxystrobin with agricultural adjuvants in a laboratory setting.

Materials:

- Azoxystrobin formulation
- Adjuvant to be tested
- Clean, clear glass jars (1-quart or 1-liter) with lids
- Pipettes or measuring cylinders
- Water from the source to be used for spraying

- Timer
- Personal Protective Equipment (PPE) as specified on product labels

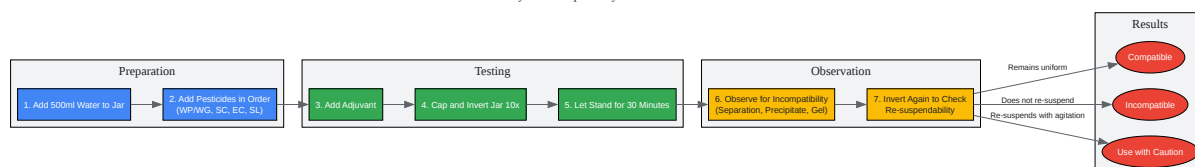
Procedure:

- Fill a glass jar with 1 pint (or 500 mL) of the water to be used in the spray tank.
- Add the proportionate amount of each component to the jar in the following order, capping and inverting the jar 10 times after each addition: a. Wettable powders (WP) and water-dispersible granules (WG) b. Flowables (F) and suspension concentrates (SC) (e.g., Azoxystrobin) c. Emulsifiable concentrates (EC) d. Water-soluble liquids (SL) e. Adjuvants
- After adding all components, cap the jar and invert it 10 times.
- Let the mixture stand for 30 minutes and observe for any signs of incompatibility, such as:
 - Phase separation: The formation of distinct layers.
 - Precipitation: The formation of solid particles that settle out of the solution.
 - Flocculation: The formation of flakes or clumps.
 - Gel formation: The thickening of the mixture into a gel-like consistency.
- After 30 minutes, invert the jar again 10 times to assess the re-suspendability of the mixture.

Interpretation of Results:

- Compatible: The mixture remains uniform, and any separation readily re-suspends.
- Incompatible: The mixture exhibits significant phase separation, precipitation, flocculation, or gel formation that does not readily re-suspend.
- Use with caution: Minor separation occurs but readily re-suspends with agitation.

Physical Compatibility Jar Test Workflow



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Jar Test Workflow Diagram

B. Protocol for Greenhouse Evaluation of Fungicide-Adjuvant Performance

This protocol is designed to assess the impact of adjuvants on the efficacy of Azoxystrobin for disease control and to evaluate potential phytotoxicity under controlled greenhouse conditions.

[4][5][6][7]

1. Plant Material and Growth Conditions:

- Select a host plant species susceptible to a target pathogen for which Azoxystrobin is effective.
- Grow plants from seed or uniform cuttings in a suitable potting medium.
- Maintain plants in a greenhouse with controlled temperature, humidity, and lighting appropriate for the species.

2. Experimental Design:

- Use a completely randomized design with a minimum of four replications per treatment.

- Include the following treatments:
 - Untreated control (no fungicide or adjuvant)
 - Pathogen-inoculated control
 - Azoxystrobin alone
 - Adjuvant alone
 - Azoxystrobin + Adjuvant
- For phytotoxicity assessment, include a non-inoculated set of plants for each treatment.

3. Inoculum Preparation and Inoculation:

- Prepare a spore suspension or mycelial slurry of the target pathogen at a standardized concentration.
- Inoculate plants uniformly at the appropriate growth stage for disease development.

4. Treatment Application:

- Prepare spray solutions of Azoxystrobin and the adjuvant at the desired concentrations immediately before use.
- Apply treatments to the plant foliage to the point of runoff using a calibrated sprayer to ensure uniform coverage.
- For the phytotoxicity assessment, apply treatments to non-inoculated plants.

5. Disease and Phytotoxicity Assessment:

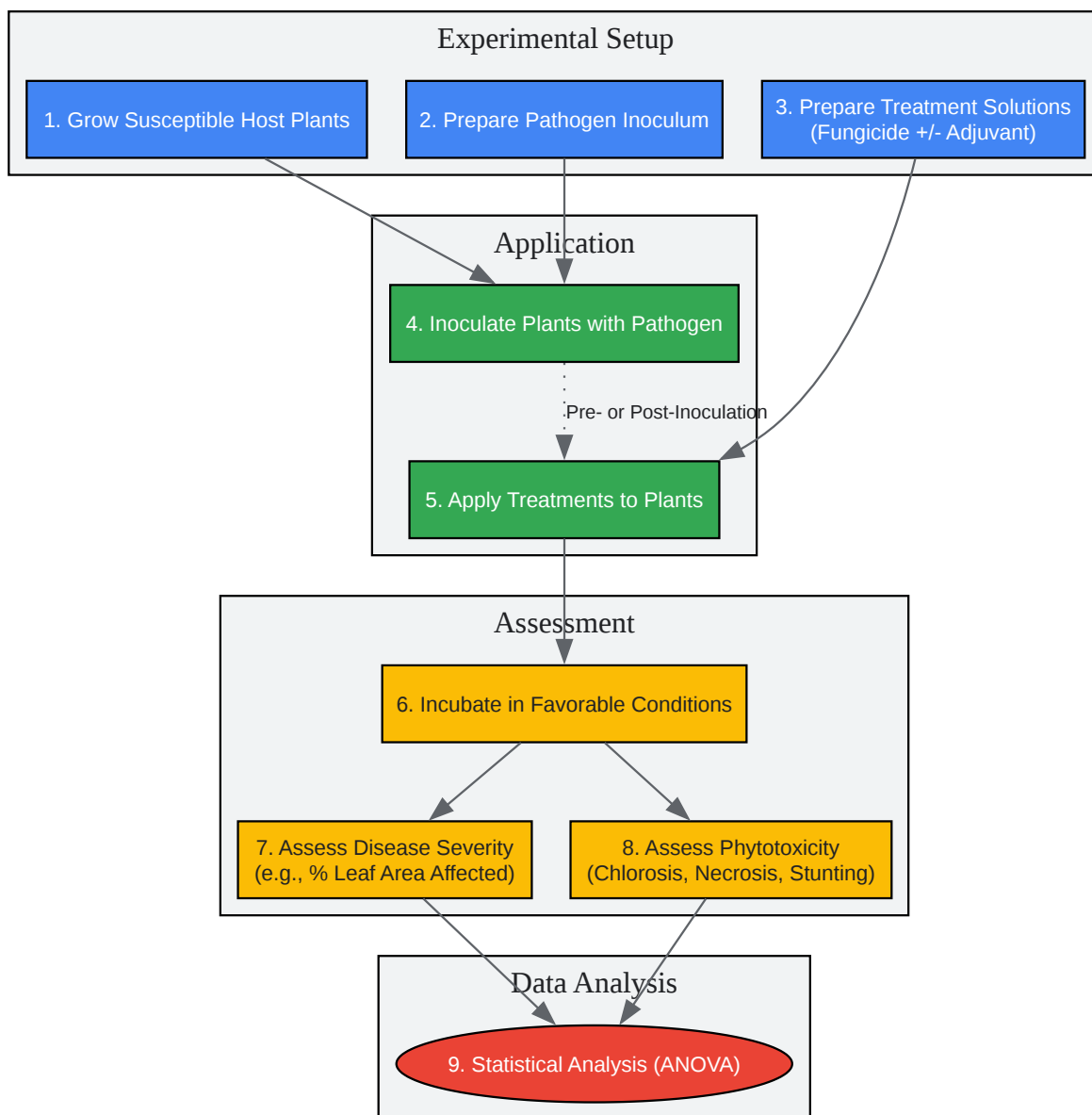
- Incubate inoculated plants under conditions favorable for disease development.
- Assess disease severity at regular intervals (e.g., 7, 14, and 21 days after inoculation) using a standardized rating scale (e.g., percent leaf area affected).

- Assess phytotoxicity on non-inoculated plants at the same intervals, looking for symptoms such as:
 - Chlorosis (yellowing)
 - Necrosis (tissue death)
 - Stunting
 - Leaf distortion

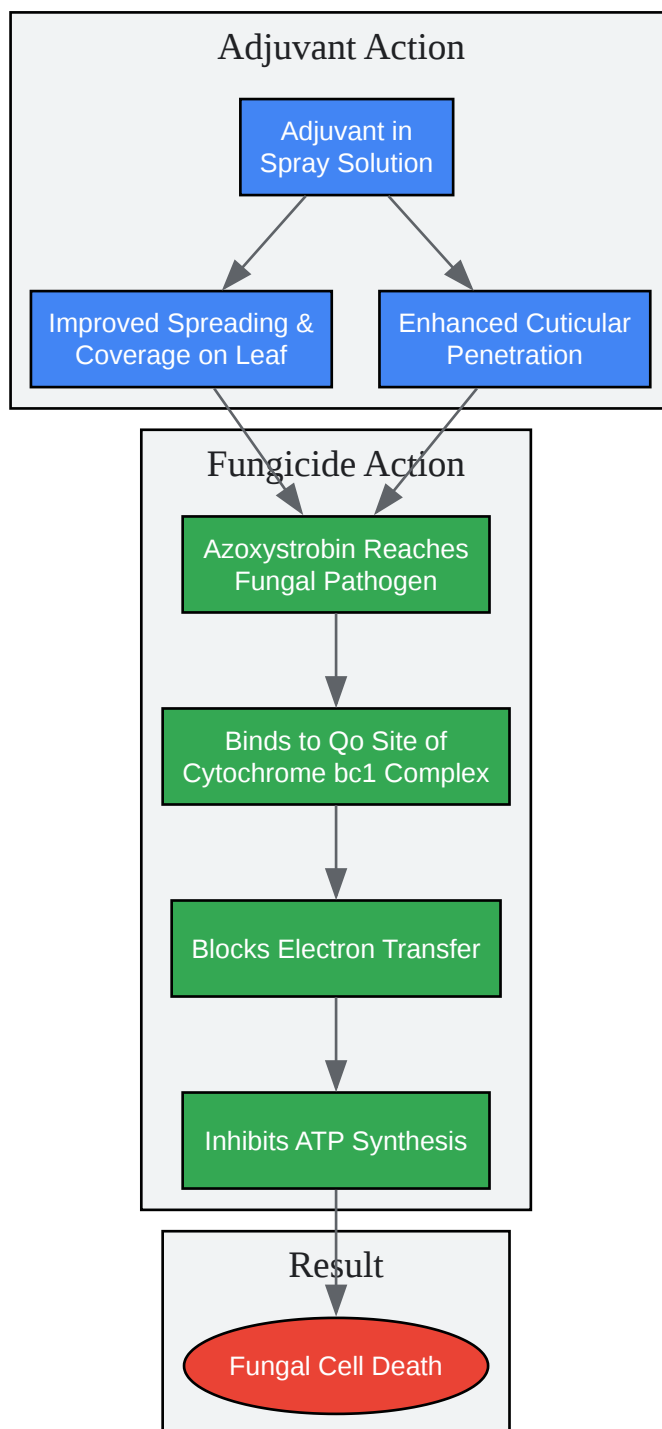
6. Data Analysis:

- Analyze disease severity and phytotoxicity data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Greenhouse Performance Evaluation Workflow



Azoxystrobin Mode of Action & Adjuvant Influence

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